

2,5-Dimethylbenzoxazole molecular formula and weight

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Compound of Interest

Compound Name: 2,5-Dimethylbenzoxazole

Cat. No.: B1361385

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In-Depth Technical Guide: 2,5-Dimethylbenzoxazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2,5-Dimethylbenzoxazole**, a heterocyclic organic compound with applications in various research domains, including organic synthesis and medicinal chemistry.

Core Molecular Data

2,5-Dimethylbenzoxazole is a substituted benzoxazole derivative. Its fundamental molecular characteristics are summarized below.

Property	Value	Citations
Molecular Formula	C ₉ H ₉ NO	[1] [2] [3] [4]
Molecular Weight	147.17 g/mol	[2] [4]
Exact Mass	147.07 g/mol	[2]
Elemental Analysis	C: 73.45%, H: 6.16%, N: 9.52%, O: 10.87%	[2]
CAS Registry Number	5676-58-4	[1] [3]

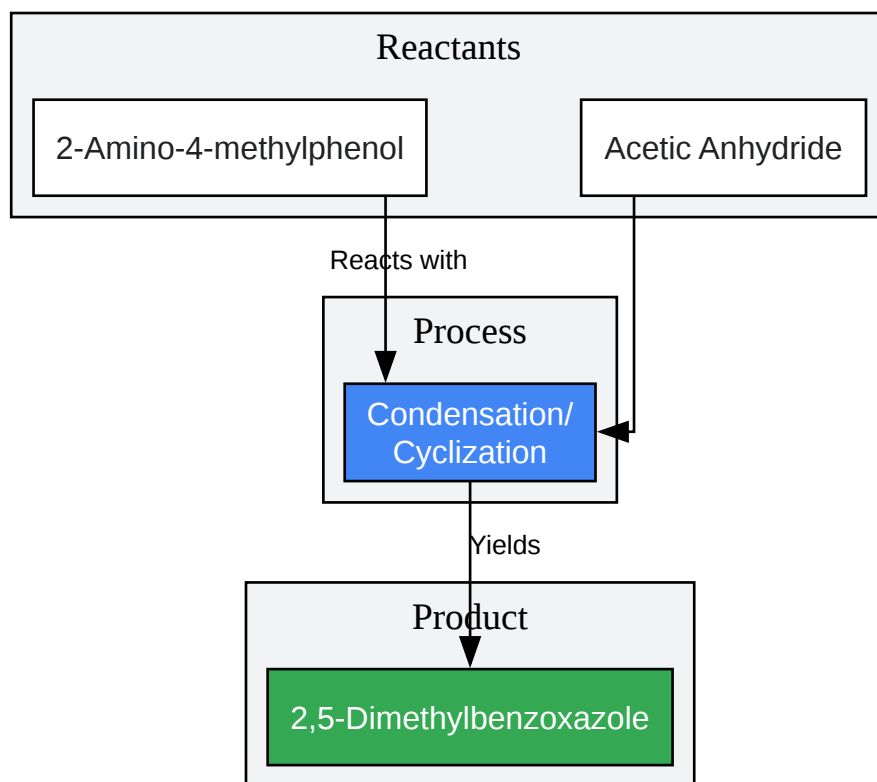
Physicochemical Properties

A collection of key physical and chemical properties of **2,5-Dimethylbenzoxazole** are detailed in the following table, providing essential data for experimental design and execution.

Property	Value	Citations
Appearance	Brown liquid	[1]
Boiling Point	215-218°C	[1][5]
Density	1.088 - 1.09 g/mL	[1][5]
Solubility in Water	Insoluble	[1]
Storage	Room temperature, sealed, dry	[5]

Logical Relationship: Synthesis Pathway

The synthesis of **2,5-Dimethylbenzoxazole** can be achieved through the condensation of o-aminophenol with an appropriate carboxylic acid or its derivative. The following diagram illustrates the conceptual workflow for a common synthetic route.



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Caption: Conceptual workflow for the synthesis of **2,5-Dimethylbenzoxazole**.

Experimental Protocol: Synthesis of 2,5-Dimethylbenzoxazole

While specific experimental details can vary, a general protocol for the synthesis of **2,5-Dimethylbenzoxazole** via the condensation of an o-aminophenol derivative and a carboxylic acid derivative is outlined below. This protocol is a representative example and may require optimization based on laboratory conditions and desired yield.

Materials:

- 2-Amino-4-methylphenol
- Acetic anhydride or Acetyl chloride
- A suitable solvent (e.g., toluene, xylene, or glacial acetic acid)

- Neutralizing agent (e.g., sodium bicarbonate solution)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-amino-4-methylphenol in the chosen solvent.
- **Addition of Reagent:** Slowly add a stoichiometric equivalent of acetic anhydride or acetyl chloride to the solution. The reaction may be exothermic.
- **Reflux:** Heat the reaction mixture to reflux for a period of 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. If an acidic solvent was used, carefully neutralize it with a base such as sodium bicarbonate solution.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the product into an organic solvent like ethyl acetate. Wash the organic layer with brine.
- **Drying and Evaporation:** Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation or column chromatography to yield pure **2,5-Dimethylbenzoxazole**.

Applications in Research

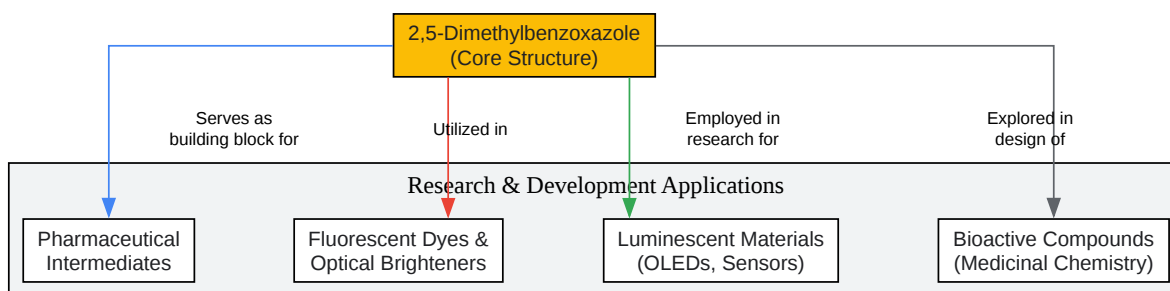
2,5-Dimethylbenzoxazole serves as a valuable building block in several areas of chemical research.^[5] Its rigid, aromatic structure and photophysical properties make it a target for development in various fields.^[5]

Key Application Areas:

- **Pharmaceutical Intermediates:** It is used as an intermediate in the synthesis of more complex molecules for pharmaceutical applications.^[5]

- **Fluorescent Dyes:** The benzoxazole core is a known fluorophore, making its derivatives useful in the development of fluorescent dyes and optical brighteners.[5]
- **Luminescent Materials:** It is employed in research for luminescent materials, with potential applications in Organic Light Emitting Diodes (OLEDs) and chemical sensors.[5]
- **Medicinal Chemistry:** The compound is explored in the design of new bioactive compounds that may exhibit antimicrobial or anti-inflammatory activities.[5]

The following diagram illustrates the logical relationship between the core structure and its potential applications.



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Caption: Applications of **2,5-Dimethylbenzoxazole** in research and development.

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